

# Fenuron-d5: A Comprehensive Technical Guide to Physical and Chemical Stability

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the physical and chemical stability of **Fenuron-d5**, a deuterated analog of the phenylurea herbicide Fenuron. This document is intended to be a critical resource for researchers, scientists, and professionals in drug development who utilize **Fenuron-d5** as an internal standard or in other analytical applications. The guide details the intrinsic stability of the molecule, its degradation pathways, and provides comprehensive experimental protocols for stability-indicating studies.

### Overview of Fenuron-d5 Stability

**Fenuron-d5**, with five deuterium atoms on the phenyl ring, is primarily employed as an internal standard for the precise quantification of Fenuron in various matrices using isotope dilution analysis.[1] Its stability is a critical factor in ensuring the accuracy and reliability of analytical data. Generally, **Fenuron-d5** is a stable compound when stored under recommended room temperature conditions. Suppliers recommend re-analysis for chemical purity after three years to ensure its integrity.

The chemical stability of **Fenuron-d5** is comparable to that of its non-deuterated counterpart, Fenuron. The primary degradation pathways for Fenuron, and by extension **Fenuron-d5**, include hydrolysis, photolysis, and microbial degradation. Fenuron is known to be stable at a neutral pH but is susceptible to hydrolysis in acidic and basic media. It is also stable against oxidation and moisture under normal conditions.



#### **Physicochemical Properties**

A summary of the key physical and chemical properties of **Fenuron-d5** is presented in the table below.

Property	Value
Chemical Name	N,N-Dimethyl-N'-(phenyl-d5)urea
Synonym(s)	3-(Phenyl-d5)-1,1-dimethylurea
Molecular Formula	C <sub>9</sub> H <sub>7</sub> D <sub>5</sub> N <sub>2</sub> O
Molecular Weight	169.24 g/mol
CAS Number	1219802-06-8
Appearance	White to off-white solid
Storage Conditions	Room temperature

#### **Chemical Stability and Degradation Pathways**

The chemical stability of **Fenuron-d5** is influenced by several environmental factors, including pH, light, and microbial activity. The principal degradation pathways are detailed below.

#### **Hydrolytic Degradation**

Fenuron is known to be stable at neutral pH but undergoes hydrolysis under both acidic and basic conditions. The degradation proceeds via the cleavage of the urea linkage.

- Acidic Hydrolysis: In acidic media, the urea bond is cleaved to yield aniline-d5 and dimethylamine.
- Basic Hydrolysis: Under basic conditions, Fenuron-d5 is also susceptible to hydrolysis, leading to the same primary degradation products.

#### **Photolytic Degradation**

Exposure to ultraviolet (UV) radiation can induce the degradation of **Fenuron-d5**. The primary photolytic degradation pathway involves the cleavage of the carbon-nitrogen bond. Key



photoproducts that have been identified for Fenuron include:

- Aniline
- · o-Amino-N,N-dimethylbenzamide
- p-Amino-N,N-dimethylbenzamide

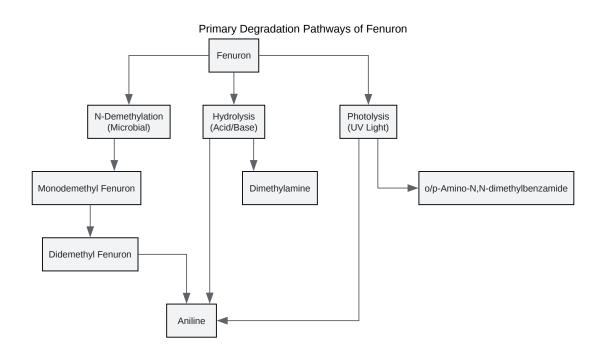
It is anticipated that **Fenuron-d5** will follow a similar photolytic degradation pathway, yielding the corresponding deuterated analogs of these products.

#### **Microbial Degradation**

In soil and aquatic environments, microbial activity is a significant contributor to the degradation of phenylurea herbicides. The primary microbial degradation pathway for Fenuron involves a stepwise N-demethylation of the dimethylurea side chain, followed by hydrolysis of the urea bridge.

A diagram illustrating the primary degradation pathways of Fenuron is provided below.





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A diagram of the primary degradation pathways of Fenuron.

#### **Experimental Protocols for Stability Studies**

To thoroughly assess the stability of **Fenuron-d5** and develop a stability-indicating analytical method, a forced degradation study is essential. The following protocols are based on established methodologies for phenylurea herbicides and can be adapted for **Fenuron-d5**.

#### **Analytical Methodology**

A validated stability-indicating HPLC or LC-MS/MS method is required to separate and quantify **Fenuron-d5** from its potential degradation products.



Table 1: Recommended Chromatographic Conditions

Parameter	Condition
Column	C18 reversed-phase (e.g., 4.6 x 150 mm, 5 μm)
Mobile Phase	Gradient elution with Acetonitrile and Water (containing 0.1% formic acid)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detector	UV at 254 nm or Mass Spectrometer (ESI+)
Injection Volume	10 μL

#### **Forced Degradation Protocol**

The following table outlines the conditions for a comprehensive forced degradation study. The extent of degradation should ideally be between 5-20%.

Table 2: Forced Degradation Conditions

Stress Condition	Protocol
Acid Hydrolysis	Dissolve Fenuron-d5 in 0.1 M HCl and heat at 80°C for 24 hours. Neutralize with 0.1 M NaOH before analysis.
Base Hydrolysis	Dissolve Fenuron-d5 in 0.1 M NaOH and heat at 80°C for 24 hours. Neutralize with 0.1 M HCl before analysis.
Oxidative Degradation	Treat a solution of Fenuron-d5 with $3\% H_2O_2$ at room temperature for 24 hours.
Thermal Degradation	Expose solid Fenuron-d5 to 105°C for 48 hours.
Photolytic Degradation	Expose a solution of Fenuron-d5 to UV light (254 nm) for 48 hours.



#### **Sample Preparation for Analysis**

A generalized workflow for the preparation and analysis of samples from a forced degradation study is presented in the diagram below.

# Start: Fenuron-d5 Sample **Apply Stress Condition** (Acid, Base, Oxidative, Thermal, Photolytic) Neutralize/Quench Reaction (if applicable) Dilute to Working Concentration Analyze by Stability-Indicating LC-MS/MS or HPLC Method Data Analysis: - Peak Purity - Mass Balance - Identify Degradants End: Stability Profile



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A generalized workflow for a forced degradation study.

#### **Summary of Findings**

**Fenuron-d5** is a chemically stable molecule under recommended storage conditions. However, it is susceptible to degradation under stressed conditions of acidic and basic pH, and exposure to UV light. The primary degradation pathways involve hydrolysis of the urea linkage and photolytic cleavage, leading to the formation of deuterated aniline and other related compounds. The provided experimental protocols offer a robust framework for conducting forced degradation studies to establish a comprehensive stability profile for **Fenuron-d5** and to develop and validate a stability-indicating analytical method. This information is crucial for ensuring the integrity of analytical results when **Fenuron-d5** is used as an internal standard in regulated environments.

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#### References

- 1. Alternative biodegradation pathway of the herbicid... BV FAPESP [bv.fapesp.br]
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